

"6-Ethoxypyridine-3-carbonitrile" molecular weight and formula

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Compound of Interest

Compound Name: **6-Ethoxypyridine-3-carbonitrile**

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In-Depth Technical Guide: 6-Ethoxypyridine-3-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **6-Ethoxypyridine-3-carbonitrile**, a compound of interest in various research and development applications.

Molecular Properties

The fundamental molecular characteristics of **6-Ethoxypyridine-3-carbonitrile** are summarized below. These properties are crucial for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C8H8N2O ^[1] ^[2]
Molecular Weight	148.17 g/mol ^[1]
Monoisotopic Mass	148.06366 Da ^[2]

Chemical Structure

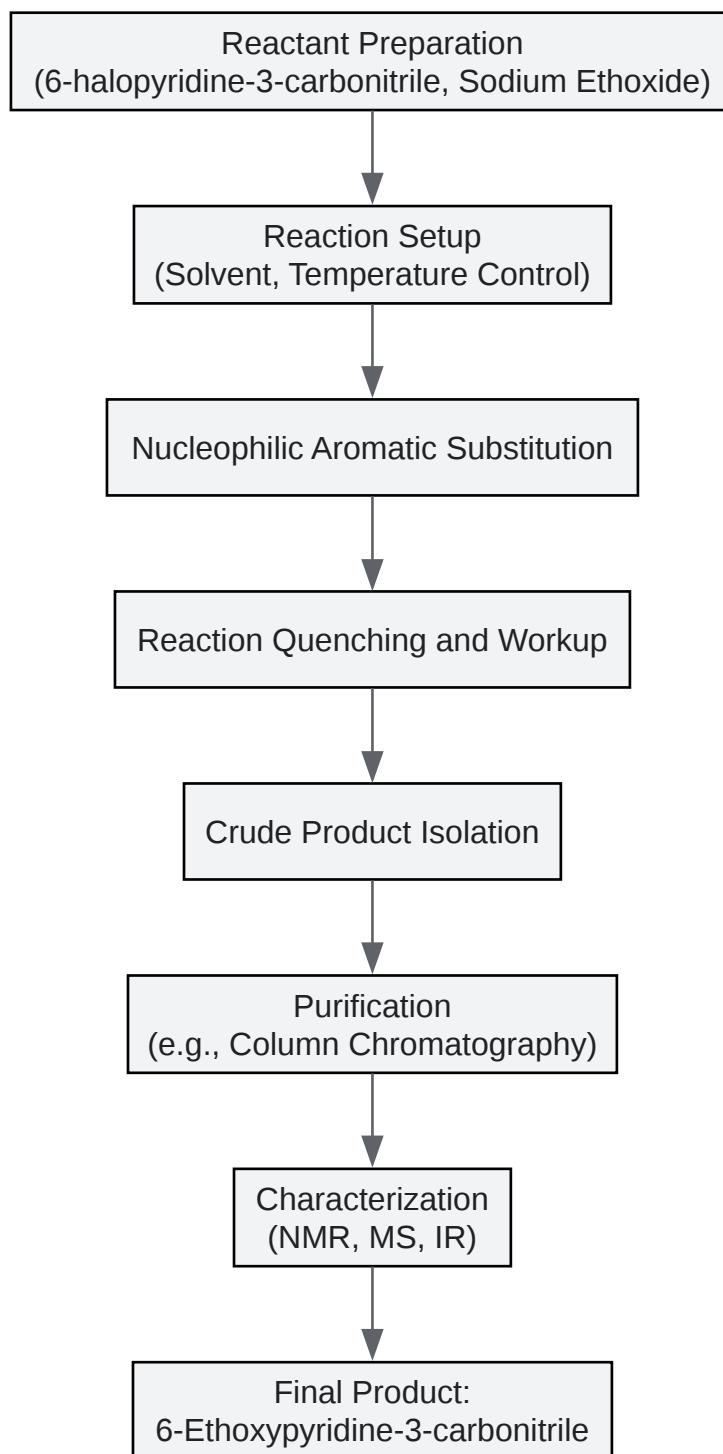
The structural formula of **6-Ethoxypyridine-3-carbonitrile** is a key determinant of its chemical reactivity and biological activity. The arrangement of its atoms is depicted in the following diagram.

Figure 1: Chemical structure of **6-Ethoxypyridine-3-carbonitrile**.

Experimental Protocol: A Note on Synthesis

While a comprehensive experimental protocol is beyond the scope of this core guide, a common synthetic approach for related pyridine carbonitriles involves the reaction of a corresponding 6-halopyridine-3-carbonitrile with sodium ethoxide. This nucleophilic aromatic substitution reaction replaces the halogen atom with an ethoxy group.

For a detailed, validated experimental procedure, researchers should consult peer-reviewed chemical synthesis literature and databases. The following diagram illustrates a generalized workflow for such a synthesis and subsequent analysis.



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Figure 2: Generalized workflow for the synthesis and analysis of **6-Ethoxypyridine-3-carbonitrile**.

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References

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- 2. PubChemLite - 6-ethoxypyridine-3-carbonitrile (C8H8N2O) [pubchemlite.lcsb.uni.lu]
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